

Forchlorfenuron vs. CPPU: A Distinction Without a Difference for Researchers

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Compound of Interest

Compound Name: *Forchlorfenuron*

Cat. No.: *B1256092*

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For research purposes, forchlorfenuron and CPPU (N-(2-chloro-4-pyridyl)-N'-phenylurea) are chemically identical. The two names are used interchangeably in scientific literature and by chemical suppliers to refer to the same synthetic cytokinin, a class of plant growth regulators that promote cell division and differentiation. Both names correspond to the same CAS Number (68157-60-8), chemical formula ($C_{12}H_{10}ClN_3O$), and molecular weight (247.68 g/mol).

This guide provides a comprehensive comparison for researchers, scientists, and drug development professionals, detailing the compound's mechanism of action, research applications, and experimental data.

Chemical Identity

The compound known as forchlorfenuron is also widely recognized by its abbreviated name, CPPU. Other synonyms include 4-CPPU and KT-30. For all intents and purposes in a research context, these names refer to the exact same active molecule.

Identifier	Value
Chemical Name	N-(2-chloro-4-pyridyl)-N'-phenylurea
Synonyms	Forchlorfenuron, CPPU, 4-CPPU, KT-30
CAS Number	68157-60-8
Molecular Formula	C ₁₂ H ₁₀ ClN ₃ O
Molecular Weight	247.68 g/mol

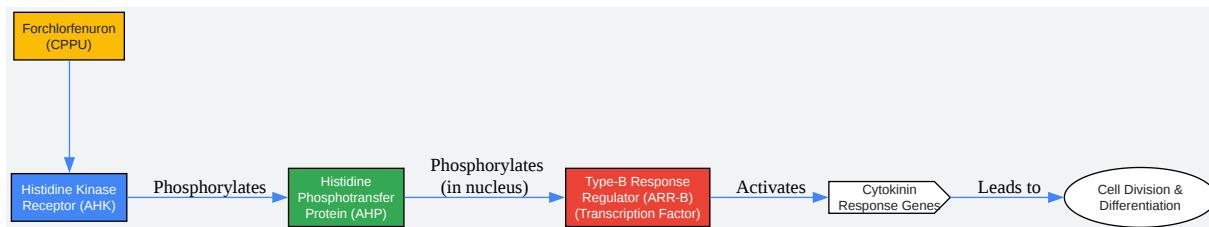
While the active ingredient is identical, researchers should be mindful of the purity of the compound supplied. For routine agricultural or horticultural research, a technical grade (often $\geq 98\%$ purity) may be sufficient.^[1] However, for sensitive molecular or biochemical studies, an analytical standard with a detailed certificate of analysis is recommended to minimize the confounding effects of impurities.^[2]

Mechanism of Action: A Potent Cytokinin

Forchlorfenuron/CPPU functions as a potent synthetic cytokinin.^{[3][4]} Its primary mechanism of action involves the promotion of cell division and differentiation in plants.^{[3][4]} It is understood to act synergistically with endogenous auxins to stimulate these processes.^[5]

The cytokinin signaling pathway is a multi-step phosphorelay system.^{[6][7]}

Forchlorfenuron/CPPU, like other cytokinins, is perceived by histidine kinase receptors in the plant cells. This binding initiates a signaling cascade that ultimately leads to the activation of transcription factors, which in turn regulate the expression of genes involved in cell cycle progression and cell division.^{[6][7]}



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Cytokinin Signaling Pathway

Research Applications and Experimental Data

Forchlorfenuron/CPPU is widely used in agricultural and horticultural research to study and manipulate fruit development. Its primary documented effects include increasing fruit size, weight, and yield.^{[4][8]} It is also utilized in plant tissue culture to promote shoot regeneration.

Whole Plant Applications: Enhancing Fruit Development

In numerous studies, forchlorfenuron/CPPU has been shown to significantly enhance the physical characteristics of various fruits. The timing of application and concentration are critical factors influencing its efficacy.

Table 1: Effect of Forchlorfenuron (CPPU) on Kiwifruit (cv. Hayward)

Treatment	Application Time	Fruit Weight (g)	Fruit Length (mm)	Fruit Diameter (mm)
Control	-	47.52	51.80	45.62
5 ppm CPPU (Dip)	Petal Fall	121.99	77.75	53.74
5 ppm CPPU (Foliar)	Petal Fall	-	-	-
5 ppm CPPU (Dip)	15 Days Post-Petal Fall	-	-	-
5 ppm CPPU (Foliar)	15 Days Post-Petal Fall	-	-	-

Data adapted from a study on Kiwifruit cv. Hayward. Note: Not all data points were available in the cited source.

Table 2: Effect of Forchlorfenuron (CPPU) on 'Verdejo' Grapes

Treatment	Total Soluble Solids (°Brix)	Total Polyphenol Index
Control	19.5	29.7
15 mg/L CPPU	22.5	31.8

Data adapted from a study on Verdejo grapes, showing a significant increase in soluble solids and polyphenols.^[8]

Plant Tissue Culture Applications

Forchlorfenuron/CPPU is also a valuable tool in plant tissue culture for inducing organogenesis, particularly shoot formation. It is often used as a more potent alternative to other cytokinins like BAP (6-Benzylaminopurine).

Table 3: Effect of Forchlorfenuron (CPPU) on in vitro Shoot Regeneration of Hibiscus rosa-sinensis

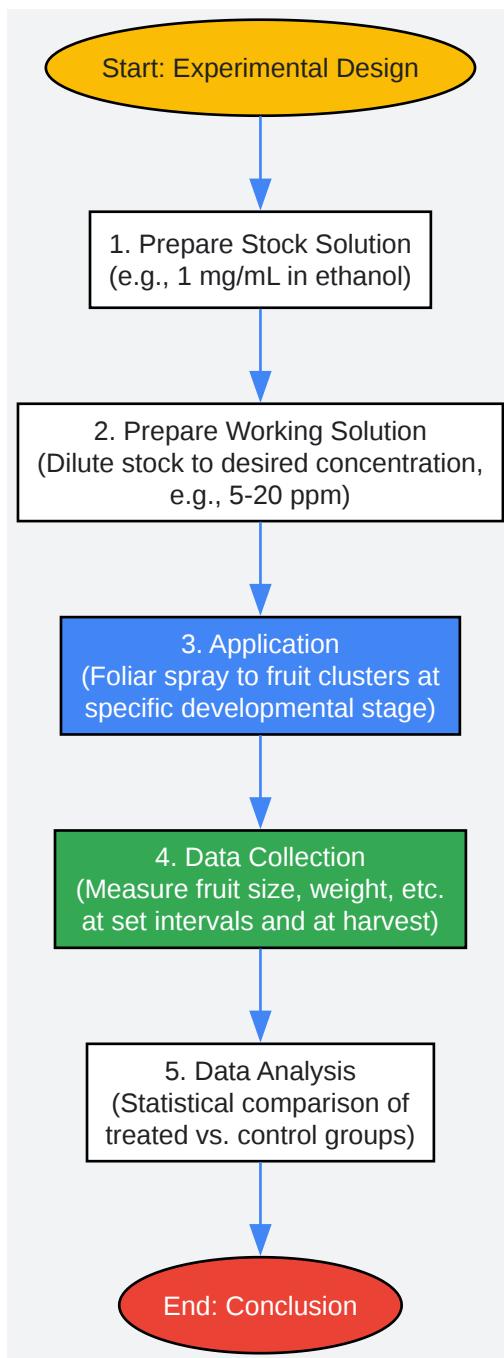
CPPU Concentration (μ M)	Shoot Regeneration Frequency (%)	Mean Number of Shoots per Explant
0.0 (Control)	0	0
0.1	25	1.2
0.5	60	2.8
2.5	95	6.7
5.0	70	3.5
10.0	45	2.1

Data adapted from a study on Hibiscus rosa-sinensis, indicating an optimal concentration of 2.5 μ M for shoot regeneration.[9]

Experimental Protocols

General Protocol for Whole Plant Application (Foliar Spray)

This protocol provides a general framework for applying forchlorfenuron/CPPU to whole plants to study its effects on fruit development. Researchers should optimize concentrations and application timing for their specific plant species and experimental goals.



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General Experimental Workflow

- Stock Solution Preparation: Dissolve forchlorfenuron/CPPU powder in a suitable solvent, such as ethanol or DMSO, to create a concentrated stock solution (e.g., 1 mg/mL).[10] Store the stock solution at -20°C for up to 3 months.[11]

- Working Solution Preparation: Dilute the stock solution with distilled water to the desired final concentration (typically in the range of 5-20 ppm or mg/L for fruit applications).[12] A small amount of surfactant may be added to improve coverage.
- Application: Apply the working solution to the target plants, usually as a foliar spray directed at the developing fruit clusters.[13] The timing of application is critical and often occurs at specific developmental stages, such as petal fall or shortly after fruit set.[3]
- Control Group: Treat a control group of plants with a solution containing the same solvent and surfactant concentrations but without forchlorfenuron/CPPU.
- Data Collection and Analysis: At predetermined time points and at harvest, collect data on relevant parameters such as fruit size, weight, firmness, and biochemical composition.[3] Statistically analyze the data to compare the treated and control groups.

General Protocol for Plant Tissue Culture Application

This protocol outlines the general steps for using forchlorfenuron/CPPU in plant tissue culture media to promote shoot regeneration.

- Explant Preparation: Select and sterilize appropriate explant material (e.g., leaf discs, nodal segments) according to standard plant tissue culture protocols.[10]
- Media Preparation: Prepare a suitable basal medium (e.g., Murashige and Skoog) and supplement it with the desired concentration of forchlorfenuron/CPPU.[10] The optimal concentration can range from 0.1 to 10.0 μ M, depending on the plant species.[9] The forchlorfenuron/CPPU stock solution should be filter-sterilized and added to the autoclaved and cooled medium.
- Culture Initiation: Place the sterilized explants onto the prepared medium in sterile culture vessels.
- Incubation: Incubate the cultures under controlled environmental conditions (e.g., 25°C, 16-hour photoperiod).[10]
- Subculture and Rooting: Subculture the developing shoots to fresh medium every 3-4 weeks. Once shoots have reached a suitable size, transfer them to a rooting medium, which typically

contains an auxin but no cytokinin.[[10](#)]

Conclusion

Forchlorfenuron and CPPU are unequivocally the same compound, offering a powerful tool for researchers in plant science. While the name may vary, the chemical entity and its biological activity remain consistent. For reproducible and reliable experimental outcomes, researchers should prioritize the use of high-purity grades of this compound and carefully optimize application protocols for their specific research questions and plant systems. The extensive body of research on forchlorfenuron/CPPU provides a solid foundation for its continued use in advancing our understanding of plant growth and development.

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